

MK-8722 Technical Support Center: Aqueous Solubility

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Compound of Interest

Compound Name: MK8722

Cat. No.: B609113

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of MK-8722 in aqueous solutions. Below you will find troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure successful experimental outcomes.

MK-8722 Solubility Data

MK-8722 is a potent pan-AMPK activator with limited solubility in aqueous solutions. The following table summarizes its solubility in various common laboratory solvents.

Solvent	Solubility	Concentration (mM)	Notes
DMSO	30 mg/mL[1]	~66.7 mM	-
90 mg/mL[2]	~200.04 mM	Use fresh DMSO as moisture can reduce solubility.[2]	
50 mg/mL[3]	~111.14 mM	Sonication is recommended to aid dissolution.[3]	
10 mM[4]	10 mM	-	
DMF	30 mg/mL[1]	~66.7 mM	-
Ethanol	Slightly Soluble[1]	-	One source indicates solubility at 2 mg/mL. [2]
Water	Insoluble[2]	-	-

Troubleshooting Guide & FAQs

This section addresses common issues encountered when working with MK-8722 in aqueous experimental settings.

Q1: My MK-8722 is not dissolving in my aqueous buffer. What should I do?

A1: MK-8722 is insoluble in water.[2] It is crucial to first prepare a concentrated stock solution in an appropriate organic solvent. Based on the solubility data, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Q2: How do I prepare a stock solution of MK-8722?

A2: To prepare a stock solution, dissolve MK-8722 powder in 100% fresh DMSO to your desired concentration (e.g., 10 mM, 50 mM).[3][4] To aid dissolution, you can vortex the solution or use sonication.[3] Store the stock solution at -20°C or -80°C for long-term stability. [4][5]

Q3: My MK-8722 precipitated when I added it to my cell culture medium. How can I prevent this?

A3: Precipitation in aqueous media is a common issue due to the low solubility of MK-8722. To avoid this:

- Use a high-concentration stock solution: This allows you to add a very small volume of the DMSO stock to your aqueous medium, minimizing the risk of precipitation.
- Ensure final DMSO concentration is low: The final concentration of DMSO in your cell culture medium should typically be kept below 0.5% to avoid solvent-induced artifacts and cytotoxicity.
- Add stock solution to media with vigorous mixing: Add the MK-8722 stock solution dropwise to your vigorously vortexing or stirring cell culture medium. This rapid dispersion can help prevent localized high concentrations that lead to precipitation.

Q4: I am observing inconsistent results in my in vitro assays. Could this be related to solubility?

A4: Yes, inconsistent results can be a direct consequence of poor solubility. If MK-8722 is not fully dissolved, the actual concentration in your assay will be lower and more variable than intended. Ensure your stock solution is fully dissolved before use. If you suspect precipitation in your assay plate, visually inspect the wells under a microscope.

Experimental Protocols

Protocol 1: Preparation of MK-8722 for In Vitro Cellular Assays

- Prepare a Concentrated Stock Solution:
 - Weigh out the desired amount of MK-8722 powder.
 - Add fresh, anhydrous DMSO to achieve a high concentration (e.g., 50 mg/mL).[\[3\]](#)
 - Vortex and/or sonicate the mixture until the powder is completely dissolved.[\[3\]](#)
- Dilution into Cell Culture Medium:

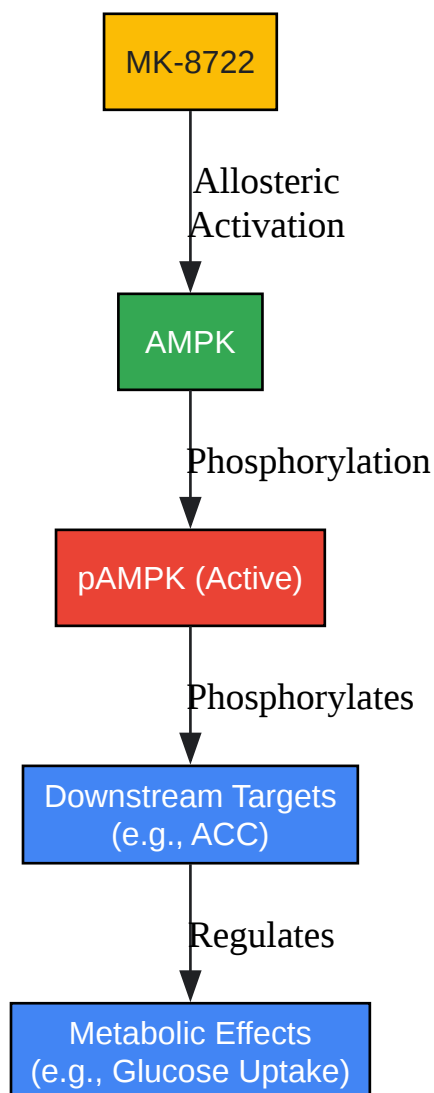
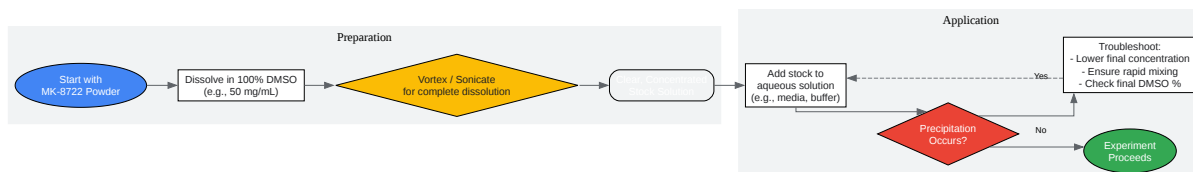
- Vortex your stock solution before each use.
- To prepare your working concentration, serially dilute the stock solution in your cell culture medium.
- When adding the stock solution to the medium, ensure the medium is being mixed to facilitate rapid dissolution and prevent precipitation.
- The final DMSO concentration in the medium should be kept to a minimum (ideally $\leq 0.1\%$) and should be consistent across all treatments, including the vehicle control.

Protocol 2: Formulation of MK-8722 for In Vivo Animal Studies

For animal experiments, a specific formulation is required to maintain solubility upon administration. The following is a sample protocol for preparing an oral dosing solution.

- Prepare a DMSO Stock: Create a concentrated stock of MK-8722 in DMSO (e.g., 20.8 mg/mL).^[6]
- Add Co-solvents:
 - To the DMSO stock solution, add PEG300 and mix thoroughly until the solution is clear.^[6] A common ratio is 1 part DMSO stock to 4 parts PEG300.^[6]
 - Add Tween-80 to the mixture and mix until clear.^[6] For instance, add 0.5 parts of Tween-80.^[6]
- Final Formulation with Saline: Add saline to the mixture to achieve the final desired volume and concentration.^[6] For example, add 4.5 parts of saline.^[6] The resulting solution will have a final solvent composition such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[6]
- Administration: The final solution should be clear before administration to the animals.

Diagrams



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